

# Proper Disposal of DCZ19931: A Comprehensive Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: DCZ19931

Cat. No.: B12391684

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This document provides essential safety and logistical information for the proper disposal of **DCZ19931**, a substance also known as Deschloroclozapine (DCZ). Adherence to these procedures is critical to ensure the safety of laboratory personnel and to maintain compliance with environmental regulations. This guide is intended for researchers, scientists, and drug development professionals who handle this compound.

## Immediate Safety and Hazard Information

**DCZ19931** is classified as an acute oral toxicant (Category 3), with the primary hazard being toxicity if swallowed.<sup>[1]</sup> All personnel handling **DCZ19931** must be thoroughly familiar with its Safety Data Sheet (SDS) and take the following precautions:

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including safety glasses with side shields, chemical-resistant gloves (standard BS EN 374:2003 or equivalent), and a lab coat.<sup>[1]</sup>
- **Engineering Controls:** Handle **DCZ19931** in a well-ventilated area, preferably within a chemical fume hood, to avoid the formation and inhalation of dust and aerosols.<sup>[1]</sup>
- **Hygiene Practices:** Wash hands thoroughly after handling the compound.<sup>[1]</sup>
- **In Case of Exposure:**

- Ingestion: If swallowed, immediately call a poison control center or physician.[1]
- Skin Contact: In case of skin contact, wash off with soap and plenty of water.
- Eye Contact: Flush eyes with water as a precaution.

## Quantitative Data Summary

While specific quantitative data for **DCZ19931**'s environmental impact is not readily available, its toxicological profile necessitates careful handling and disposal.

Parameter	Value	Reference
Chemical Name	Deschloroclozapine (DCZ)	[1]
CAS Number	1977-07-7	[1]
Molecular Formula	C18H20N4	[1]
Molecular Weight	292.39	[1]
GHS Classification	Acute Toxicity, oral - Category 3	[1]
Hazard Statement	H301: Toxic if swallowed	[1]

## Disposal Protocol for DCZ19931

The following step-by-step protocol outlines the approved procedure for the disposal of **DCZ19931**. This protocol is designed to be followed sequentially to ensure safety and compliance.

### 1.0 Waste Identification and Segregation

1.1. Identify Waste: All materials contaminated with **DCZ19931**, including unused product, spill cleanup materials, and contaminated labware, must be treated as hazardous waste. 1.2. Segregate Waste: Do not mix **DCZ19931** waste with other waste streams. It should be collected in a designated, properly labeled hazardous waste container. Avoid mixing with incompatible materials such as strong oxidizing agents and strong acids.

## 2.0 Waste Collection and Container Management

2.1. Container Selection: Use a sturdy, leak-proof container that is compatible with the chemical. 2.2. Labeling: Clearly label the waste container with "Hazardous Waste," the chemical name "**DCZ19931** (Deschloroclozapine)," and the associated hazard pictograms (e.g., skull and crossbones for acute toxicity). 2.3. Container Handling: Keep the waste container securely closed except when adding waste. Store the container in a designated satellite accumulation area within the laboratory.

## 3.0 Spill Management

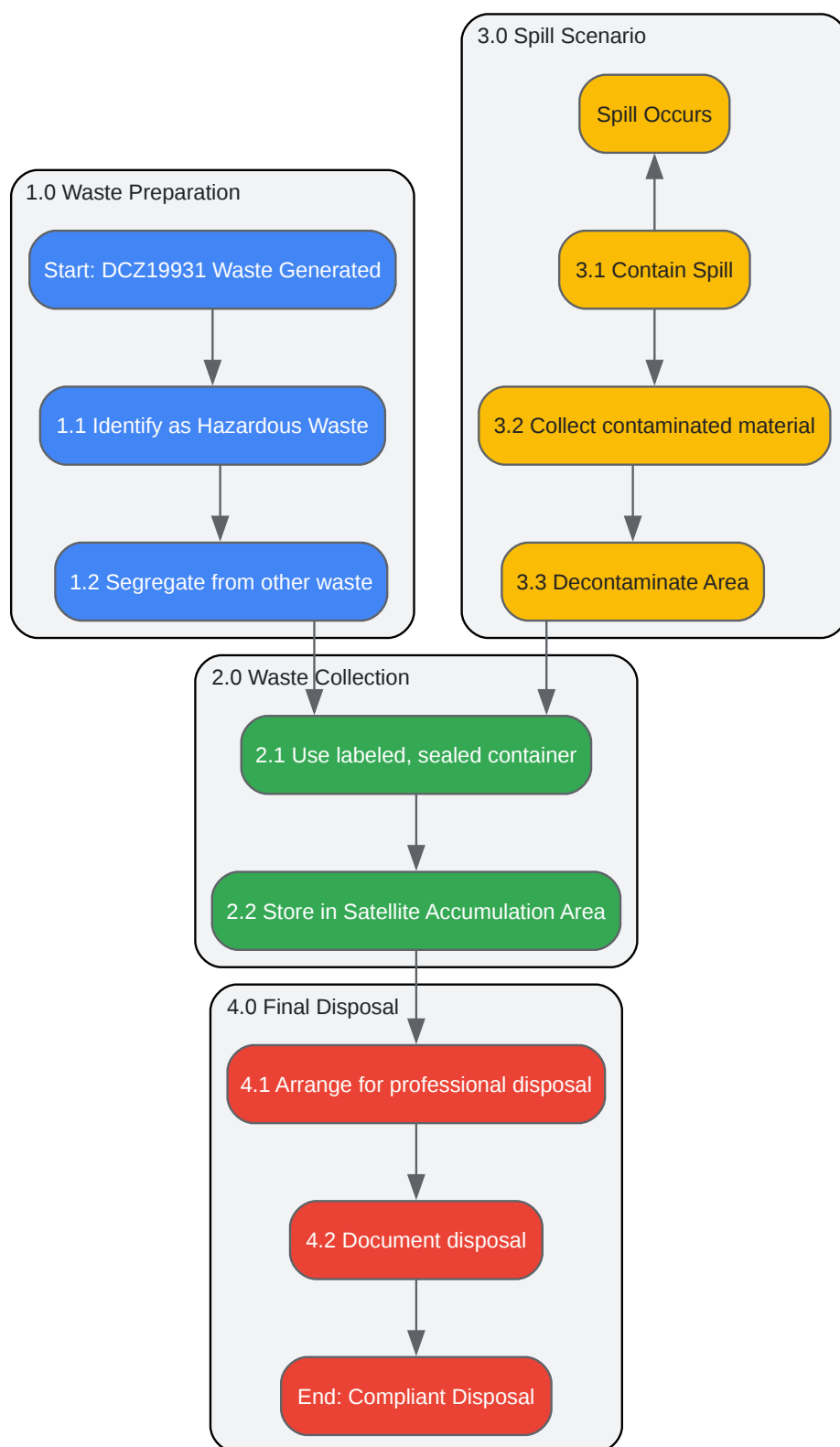
3.1. Containment: In the event of a spill, avoid breathing dust.<sup>[2]</sup> Ensure adequate ventilation. 3.2. Cleanup: Carefully sweep up the solid material and place it into the designated hazardous waste container.<sup>[2]</sup> Use appropriate PPE during cleanup. 3.3. Decontamination: Decontaminate the spill area with a suitable cleaning agent.

## 4.0 Final Disposal

4.1. Professional Collection: Arrange for the collection of the hazardous waste container by a specialized and licensed disposal company.<sup>[1]</sup> Do not attempt to dispose of **DCZ19931** through standard laboratory trash or down the drain. 4.2. Documentation: Maintain records of all disposed **DCZ19931** waste in accordance with institutional and national regulations.

# Diagrams

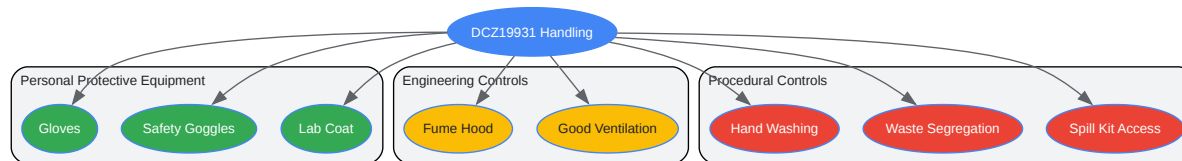
## **DCZ19931** Disposal Workflow



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Caption: Workflow for the safe disposal of **DCZ19931**.

## Logical Relationship of Safety Measures



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Caption: Key safety controls for handling **DCZ19931**.

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## References

- 1. documents.tocris.com [documents.tocris.com]
- 2. peptide.com [peptide.com]
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